

3-Bromo-5-methoxyphenylboronic acid solubility in organic solvents

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Compound of Interest

Compound Name: 3-Bromo-5-methoxyphenylboronic acid

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An In-depth Technical Guide to the Solubility of **3-Bromo-5-methoxyphenylboronic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Bromo-5-methoxyphenylboronic acid** in organic solvents. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on presenting general solubility trends for arylboronic acids, detailed experimental protocols for solubility determination, and the context of its application in organic synthesis. This guide aims to equip researchers with the necessary information and methodologies to determine the solubility of **3-Bromo-5-methoxyphenylboronic acid** in solvents relevant to their work.

Introduction

3-Bromo-5-methoxyphenylboronic acid is a valuable reagent in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction.^[1] Its utility in the formation of carbon-carbon bonds makes it a key building block for the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.^[1] ^[2] An understanding of its solubility in various organic solvents is critical for reaction

optimization, purification, and formulation. Factors such as the polarity of the solvent and the presence of functional groups on the boronic acid influence its solubility.[3][4]

General Solubility of Arylboronic Acids

While specific data for **3-Bromo-5-methoxyphenylboronic acid** is scarce, general trends for arylboronic acids can provide some guidance:

- Polar Solvents: Arylboronic acids generally exhibit higher solubility in polar organic solvents. For example, 3,4,5-Trifluorophenylboronic acid is soluble in highly polar solvents like N,N-dimethylformamide (DMF), alcohols, and tetrahydrofuran (THF).[5]
- Less Polar Solvents: Their solubility tends to be lower in less polar solvents. Phenylboronic acid, a related compound, shows moderate solubility in chloroform and very low solubility in hydrocarbons.[6][7]
- Esterification: The conversion of boronic acids to their esters, such as pinacol esters, generally increases their solubility in organic solvents.[6]

For comparative purposes, the table below presents solubility data for the parent compound, phenylboronic acid. It is important to note that the bromo and methoxy substituents on **3-Bromo-5-methoxyphenylboronic acid** will alter its solubility profile compared to phenylboronic acid.

Table 1: Solubility of Phenylboronic Acid in Various Organic Solvents

Solvent	Molar Fraction (x) at 298.15 K (25 °C)
Chloroform	~0.08
3-Pentanone	~0.25
Acetone	~0.30
Dipropyl ether	~0.22
Methylcyclohexane	~0.001

Data extracted from studies on phenylboronic acid and should be considered as a rough estimate for **3-Bromo-5-methoxyphenylboronic acid**.[\[6\]](#)[\[7\]](#)

Experimental Protocols for Solubility Determination

To obtain precise solubility data for **3-Bromo-5-methoxyphenylboronic acid**, experimental determination is necessary. The following are two common and reliable methods.

Dynamic Method (Turbidity Measurement)

This method involves monitoring the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.[\[3\]](#)[\[8\]](#)

Methodology:

- Sample Preparation: A known mass of **3-Bromo-5-methoxyphenylboronic acid** and a known mass of the selected organic solvent are placed in a sealed vessel equipped with a magnetic stirrer and a temperature probe.
- Controlled Heating: The mixture is heated at a slow, constant rate (e.g., 0.1-0.5 °C/min) with vigorous stirring.
- Turbidity Monitoring: The turbidity of the solution is continuously monitored. This can be done visually or by using a luminance probe or a laser scattering device.
- Determination of Dissolution Temperature: The temperature at which the last solid particles disappear and the solution becomes clear is recorded as the solubility temperature for that specific composition.[\[8\]](#)
- Data Analysis: By repeating the experiment with different compositions of solute and solvent, a solubility curve (solubility vs. temperature) can be constructed.

Thermodynamic Solubility (Shake-Flask Method)

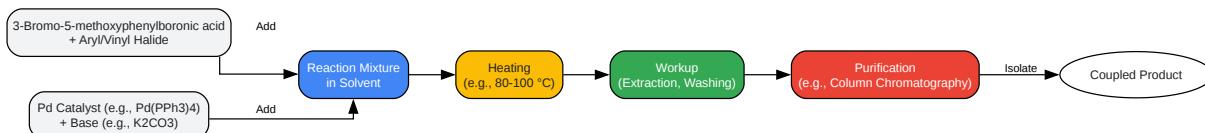
This is a classic and widely used method to determine equilibrium solubility.[\[9\]](#)

Methodology:

- Sample Preparation: An excess amount of solid **3-Bromo-5-methoxyphenylboronic acid** is added to a series of vials, each containing a known volume of a different organic solvent.
- Equilibration: The vials are sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the solid and the solution is reached. It is crucial that excess solid remains after this period.[9]
- Phase Separation: The suspension is allowed to stand, or is centrifuged, to separate the solid from the saturated solution.
- Concentration Analysis: A carefully measured aliquot of the clear supernatant is taken and its concentration is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or by evaporating the solvent and weighing the residue.
- Solubility Calculation: The solubility is then calculated and expressed in units such as g/L, mol/L, or mg/mL.

Visualization of a Key Application

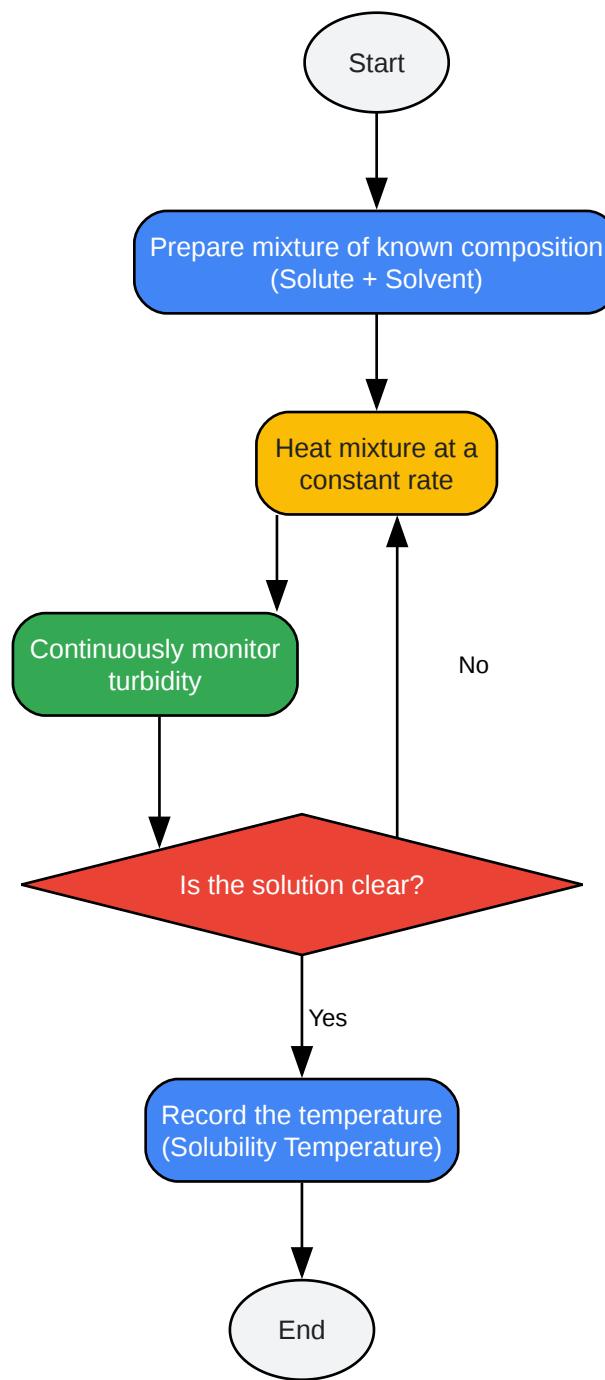
3-Bromo-5-methoxyphenylboronic acid is frequently used in the Suzuki-Miyaura cross-coupling reaction. The following diagram illustrates a typical workflow for this reaction.



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Caption: Workflow for a typical Suzuki-Miyaura cross-coupling reaction.

The following diagram illustrates the logical steps for determining solubility using the dynamic method.

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Caption: Logical workflow for the dynamic solubility determination method.

Conclusion

While direct, quantitative solubility data for **3-Bromo-5-methoxyphenylboronic acid** in a range of organic solvents is not readily available in the current literature, this guide provides the

necessary framework for researchers to obtain this critical information. By understanding the general solubility trends of related arylboronic acids and by employing the detailed experimental protocols provided, scientists and drug development professionals can effectively determine the solubility of **3-Bromo-5-methoxyphenylboronic acid** in their specific solvent systems, thereby facilitating its use in organic synthesis and other applications.

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